

An In-depth Technical Guide to the Safety Data of Mesoridazine-d3

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mesoridazine-d3

Cat. No.: B15597901

[Get Quote](#)

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Mesoridazine-d3** is not publicly available. This guide has been compiled from various sources, including safety data for the non-deuterated parent compound, Mesoridazine, and its closely related deuterated analogue, (±)-Thioridazine-d3 HCl. All information should be used as a reference and with the understanding that it may not be fully representative of **Mesoridazine-d3**.

This technical guide provides a detailed overview of the safety information for **Mesoridazine-d3**, intended for researchers, scientists, and professionals in drug development. The information is presented through structured data tables, and logical relationships are visualized using diagrams.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **Mesoridazine-d3** and its parent compound.

Property	Value	Source
Mesoridazine-d3		
Molecular Formula	C ₂₁ D ₃ H ₂₃ N ₂ OS ₂	[1]
Molecular Weight	389.5924 g/mol	[1][2]
IUPAC Name	2-methylsulfinyl-10-[2-[1-(trideuteriomethyl)piperidin-2-yl]ethyl]phenothiazine	[1]
Unlabelled CAS Number	5588-33-0	[1]
Storage Temperature	+4°C	[1]
Mesoridazine (non-deuterated)		
Molecular Formula	C ₂₁ H ₂₆ N ₂ OS ₂	[3][4]
Molecular Weight	386.57 g/mol	[3][4]
Melting Point	128-131 °C	[3]
Boiling Point (Predicted)	570.5±50.0 °C	[3]
Density (Estimate)	1.1234	[3]
pKa (Predicted)	9.84±0.10	[3]
Solubility	Slightly soluble in Acetonitrile, DMSO (heated), and Methanol. Insoluble in water.	[3][4]
Appearance	Pale Yellow to Orange Sticky Solid or Pale Pink Solid	[3]

Toxicological Data

The toxicological data presented below is for the non-deuterated parent compound, Mesoridazine, and Thioridazine. It is important to note that the toxicological properties of **Mesoridazine-d3** have not been thoroughly investigated.

Test	Species	Route	Value	Source
LD50	Rat	Oral	1,060 mg/kg	[5]
LD50	Mouse	Oral	360 mg/kg	[5]
LD50	Mouse	Intraperitoneal	100 g/kg	[5]
TDLO	Woman	Oral	864 mg/kg /18D intermittent	[5]

Note on Experimental Protocols: Detailed experimental protocols for the above toxicological studies are not available in the public domain. The data is typically generated following standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).[6][7] Acute toxicity studies generally involve administering a single dose of the substance and observing the animals for a set period, recording mortality and other adverse effects.[6]

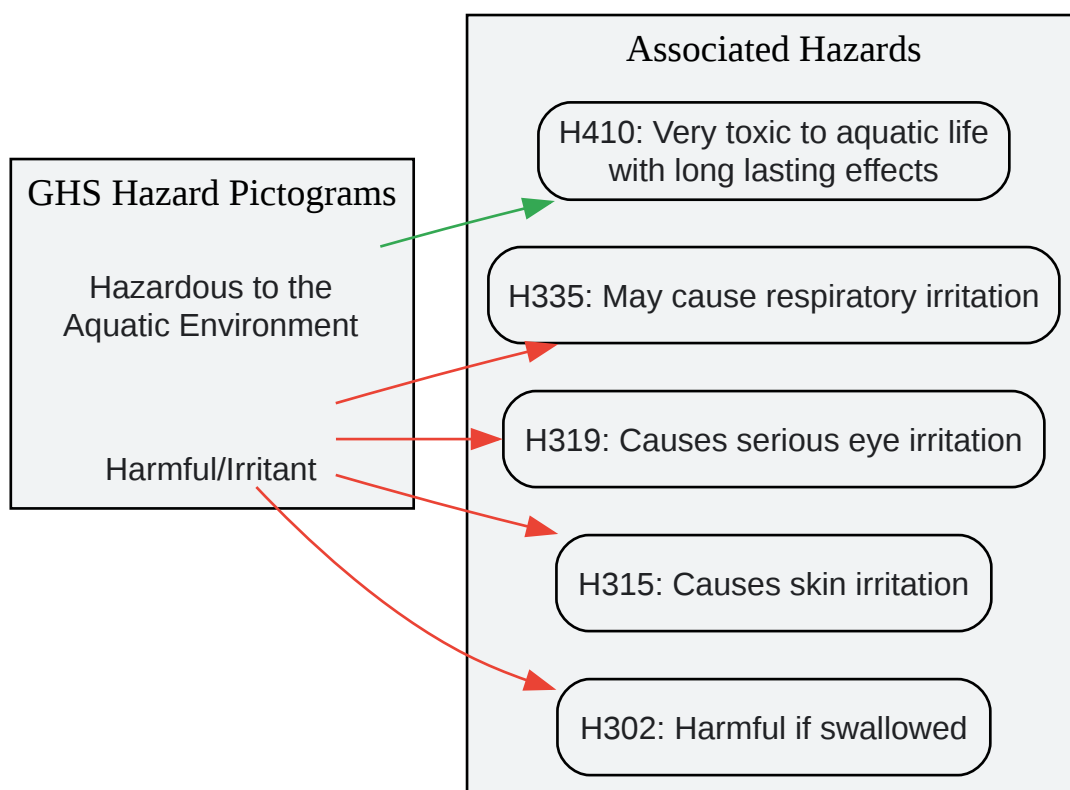
Hazard Identification and GHS Classification

The following GHS classification is based on data for Thioridazine hydrochloride and (±)-Thioridazine-d3 HCl.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, acute hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Source:[5][8]

Below is a diagram illustrating the GHS hazard pictograms associated with these classifications.



[Click to download full resolution via product page](#)

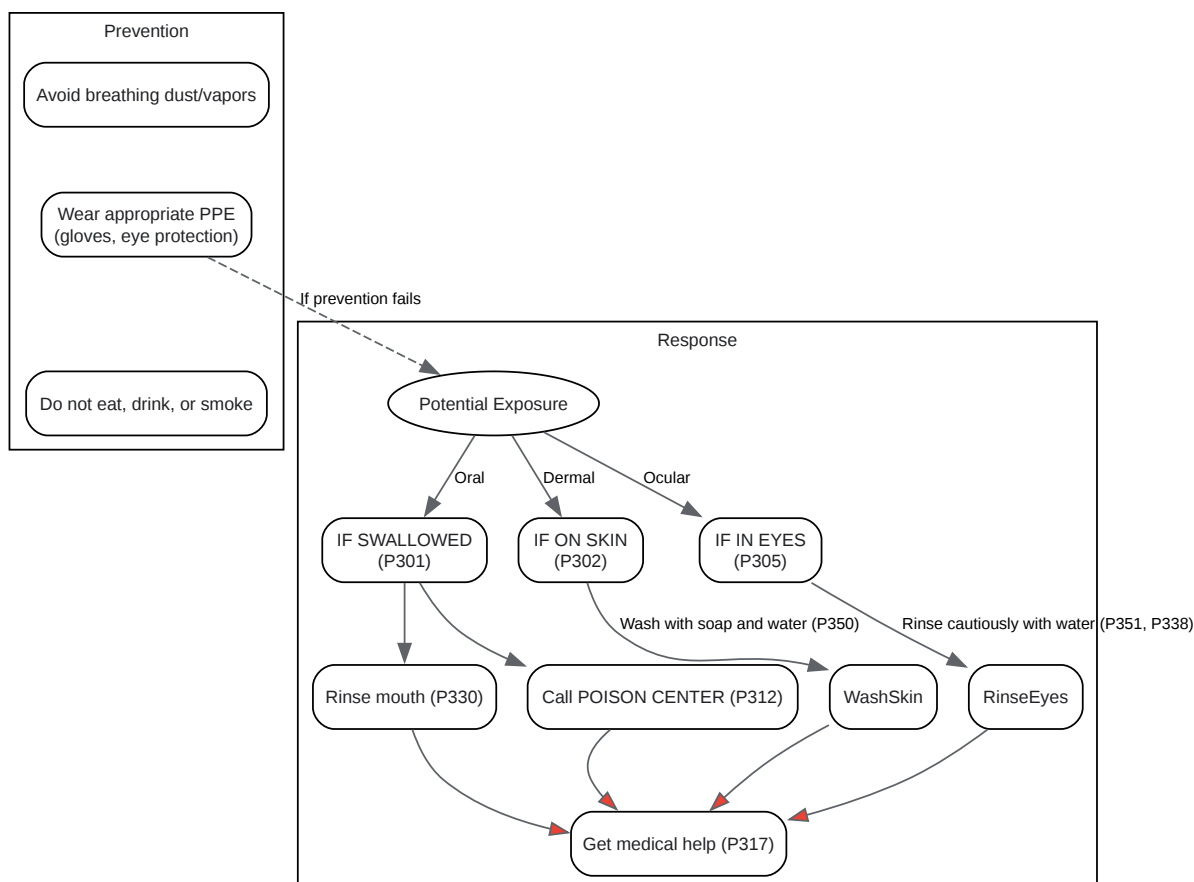
GHS Hazard Pictograms and Associated Statements

Precautionary Measures and Handling

The following precautionary statements are recommended based on the available safety data.

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[8]
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[8]	
Response	P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
P302 + P350	IF ON SKIN: Wash with plenty of soap and water.[8]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]	
P317	Get medical help.[8]	
Storage	Store at room temperature.[8]	
Disposal	Dispose of contents/container in accordance with local/regional/national/international regulations.	

The logical workflow for handling and responding to exposure is visualized below.



[Click to download full resolution via product page](#)

Handling and Emergency Response Workflow

Firefighting and Disposal

- Firefighting Measures: The product is not flammable or combustible.[8] In case of a fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8] Firefighters should

wear self-contained breathing apparatus.[8] Hazardous decomposition products under fire conditions include carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen chloride gas. [8]

- Disposal: Dispose of this substance and its container in accordance with all applicable local, regional, national, and international regulations. Do not let the product enter drains; discharge into the environment must be avoided.[8]

Regulatory Information

Mesoridazine was withdrawn from the United States market in 2004 due to dangerous side effects.[4] It is important to consult local regulations regarding the handling and use of this compound. The non-deuterated form is not listed as a carcinogen by IARC, NTP, or OSHA.

This guide provides a summary of the available safety data for **Mesoridazine-d3** and its related compounds. It is imperative for all users to consult the original source documentation and conduct their own risk assessments before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mesoridazine-d3 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Mesoridazine-d3 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. mesoridazine | 5588-33-0 [[chemicalbook.com](https://www.chemicalbook.com)]
- 4. Mesoridazine - Wikipedia [en.wikipedia.org]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Toxicology | MuriGenics [[murigenics.com](https://www.murigenics.com)]
- 7. Reference Protocols for Toxicity Testing - Toxicity Testing - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. cdnisotopes.com [cdnisotopes.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety Data of Mesoridazine-d3]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15597901/docs#an-in-depth-technical-guide-to-the-safety-data-of-mesoridazine-d3\]](https://www.benchchem.com/product/b15597901/docs#an-in-depth-technical-guide-to-the-safety-data-of-mesoridazine-d3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)